

Application Notes and Protocols for Fluorescein-dUTP Nick Translation

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Compound of Interest

Compound Name: *Fluorescein-dUTP*

Cat. No.: *B14796790*

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These application notes provide a detailed protocol for the enzymatic incorporation of fluorescein-12-dUTP into DNA using the nick translation method. This technique is a robust and widely used procedure for generating fluorescently labeled DNA probes for various molecular biology applications, including fluorescence in situ hybridization (FISH), microarrays, and blotting techniques.^{[1][2]}

The nick translation process relies on the coordinated activities of DNase I and DNA Polymerase I.^[3] DNase I introduces single-stranded nicks at random sites in the DNA backbone. DNA Polymerase I then utilizes its 5' → 3' polymerase activity to add new nucleotides at the 3'-hydroxyl end of the nick, while its 5' → 3' exonuclease activity simultaneously removes the existing nucleotides. In the presence of fluorescein-labeled dUTP, this modified nucleotide is incorporated into the newly synthesized DNA strand, resulting in a fluorescently labeled probe.^[3]

Experimental Protocols

Principle of Nick Translation

The nick translation method is based on the ability of DNase I to introduce randomly distributed nicks into DNA at low enzyme concentrations in the presence of MgCl₂. E. coli DNA Polymerase I synthesizes DNA complementary to the intact strand in a 5' → 3' direction using the 3'-OH termini of the nick as a primer.[3]

Caption: Mechanism of **Fluorescein-dUTP** Nick Translation.

Materials and Reagents

Reagent	Example Supplier	Catalog Number (Example)
Fluorescein-12-dUTP (1 mM)	Jena Bioscience	NU-803-FL
Nick Translation Mix	Sigma-Aldrich	11745808910
Deoxynucleoside Triphosphate (dNTP) Set (100 mM each)	Sigma-Aldrich	11969064001
DNA Template (plasmid, cosmid, PCR product)	User-provided	-
Nuclease-free Water	-	-
0.5 M EDTA, pH 8.0	-	-
Gel Loading Buffer	-	-
Agarose	-	-
DNA Molecular Weight Marker	-	-

Standard Nick Translation Protocol

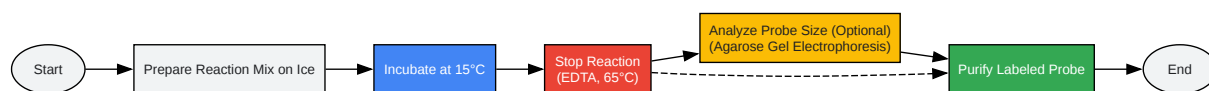
This protocol is a general guideline and may require optimization depending on the specific DNA template and desired probe characteristics.

- **Reaction Setup:** On ice, combine the following reagents in a sterile microcentrifuge tube.

Component	Volume	Final Concentration
DNA Template (1 µg)	X µL	20 µg/mL
10x Nick Translation Buffer	5 µL	1x
dNTP Mix (minus dTTP, 10x)	5 µL	1x
Fluorescein-12-dUTP (1 mM)	2.5 µL	50 µM
Nick Translation Enzyme Mix (DNA Pol I/DNase I)	5 µL	-
Nuclease-free Water	to 50 µL	-

- Incubation: Mix the components gently and centrifuge briefly. Incubate the reaction at 15°C for 90 minutes.[3] The incubation time can be adjusted to control the final probe size. Longer incubation times will result in smaller DNA fragments.
- Reaction Termination: Stop the reaction by adding 1 µL of 0.5 M EDTA (pH 8.0) and heating to 65°C for 10 minutes.[3]
- Probe Size Analysis (Optional): To verify the size of the labeled probe, an aliquot of the reaction can be run on an agarose gel alongside a DNA ladder. The desired probe size is typically between 200 and 500 base pairs.[3]
- Probe Purification: It is recommended to remove unincorporated **fluorescein-dUTP** and other reaction components before using the probe in downstream applications. This can be achieved through ethanol precipitation or by using a commercially available purification kit.[3]

Experimental Workflow



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References

- 1. [Fluorescein-12-dUTP, Fluorescent Nucleotides for DNA Labeling - Jena Bioscience \[jenabioscience.com\]](#)
- 2. [biotium.com \[biotium.com\]](#)
- 3. [sigmaaldrich.com \[sigmaaldrich.com\]](#)
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